

Application Note: QuEChERS Method for Multi-residue Analysis of Terbufos in Produce

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Terbufos

Cat. No.: B1683085

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Introduction

Terbufos is an organophosphate insecticide and nematicide widely used in agriculture to protect crops such as corn, sugar beets, and potatoes. Due to its toxicity, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Terbufos** in various food commodities.[1] To ensure consumer safety and compliance with these regulations, a robust and efficient analytical method for the determination of **Terbufos** residues in produce is essential. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has emerged as a popular sample preparation technique for multi-residue pesticide analysis in food matrices due to its simplicity, high throughput, and low solvent consumption.[2][3][4][5][6] This application note provides a detailed protocol for the extraction and cleanup of **Terbufos** residues in various fruits and vegetables using the QuEChERS method, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

Principle

The QuEChERS method involves a two-step process: an extraction step with acetonitrile and a cleanup step using dispersive solid-phase extraction (d-SPE). A homogenized sample is first extracted and partitioned using acetonitrile and a combination of salts (e.g., magnesium sulfate, sodium chloride, and sodium citrate) to facilitate the separation of the organic and aqueous layers and to salt out the pesticides into the organic layer. An aliquot of the acetonitrile extract is then cleaned up using a d-SPE sorbent mixture, typically containing primary

secondary amine (PSA) to remove organic acids and other polar interferences, and magnesium sulfate to remove excess water. The final cleaned extract is then ready for analysis by GC-MS.

Experimental Protocols

1. Sample Preparation and Homogenization

- Obtain a representative sample of the produce to be analyzed.
- Wash the produce with distilled water to remove any surface dirt.
- Chop the produce into small pieces. For hard produce like potatoes, it is advisable to use a food processor. For soft produce like berries, a blender can be used.
- Homogenize the chopped sample to a uniform paste. If the sample has low water content, the addition of a small amount of purified water may be necessary to achieve a homogeneous mixture.^[7]
- Store the homogenized sample in a sealed container at -20°C until analysis to prevent degradation of the analyte.^[6]

2. QuEChERS Extraction

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile to the centrifuge tube.
- Add the appropriate QuEChERS extraction salt packet. A common formulation is the EN 15662 method, which contains 4 g of anhydrous magnesium sulfate (MgSO_4), 1 g of sodium chloride (NaCl), 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquihydrate.^{[7][8]}
- Immediately cap the tube and shake vigorously for 1 minute. This can be done manually or using a vortex mixer.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes. This will result in the separation of the sample into a top organic (acetonitrile) layer and a bottom aqueous/solid layer.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE microcentrifuge tube.
- The d-SPE tube should contain a sorbent mixture appropriate for the sample matrix. For most fruits and vegetables, a mixture of 150 mg of anhydrous magnesium sulfate (MgSO_4) and 25-50 mg of primary secondary amine (PSA) is suitable. For pigmented produce, graphitized carbon black (GCB) may be added to remove pigments, but its use should be evaluated carefully as it can also remove planar pesticides.
- Cap the d-SPE tube and vortex for 30 seconds to 1 minute to ensure thorough mixing of the extract with the sorbent.
- Centrifuge the d-SPE tube at a high speed (e.g., $\geq 10,000$ rcf) for 2-5 minutes to pellet the sorbent material.
- The resulting supernatant is the final cleaned extract.

4. Instrumental Analysis (GC-MS)

- Transfer the final cleaned extract into a 2 mL autosampler vial.
- Analyze the extract using a Gas Chromatograph coupled with a Mass Spectrometer (GC-MS). The following are typical instrumental parameters for **Terbufos** analysis:

Parameter	Setting
Gas Chromatograph (GC)	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injection Volume	1-2 µL
Injector Temperature	250-280 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0-1.5 mL/min (constant flow)
Oven Temperature Program	Initial temperature of 60-80°C, hold for 1-2 min, ramp at 10-25°C/min to 280-300°C, hold for 5-10 min
Mass Spectrometer (MS)	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230-250 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
Monitored Ions (SIM)	m/z 231, 153, 97 (quantification and confirmation ions for Terbufos)[9]

Data Presentation

The following tables summarize the typical performance data for the QuEChERS method for **Terbufos** and other organophosphate pesticides in various produce matrices.

Table 1: Method Performance for **Terbufos** in Produce

Matrix	Spiking Level (mg/kg)	Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Plant Samples (general)	0.01 - 1.0	Not Specified	Not Specified	Not Specified	0.01 - 0.05	[1]
Mango	0.05 - 0.5	90-110	<15	0.001 - 0.010	0.007 - 0.033	[10]
Various Fruits & Vegetables	0.01	90-105	4-19	0.005	0.01	[2]

Table 2: Representative Performance Data for Organophosphate Pesticides in Various Produce using QuEChERS

Pesticide	Matrix	Spiking Level (mg/kg)	Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)
Chlorpyrifos	Lettuce	0.1 - 0.25	96.3 - 101.3	<20	0.005 - 0.050	0.015 - 0.150
Dichlorvos	Spinach	0.1 - 0.25	92.1 - 102.1	<20	0.005 - 0.050	0.015 - 0.150
Profenofos	Various Vegetables	Not Specified	70 - 120	<20	Not Specified	Not Specified
Malathion	Various Fruits	Not Specified	70 - 120	<20	Not Specified	Not Specified

Note: Data in Table 2 is representative of the performance of the QuEChERS method for organophosphate pesticides and may not be specific to **Terbufos**.

Visualizations

QuEChERS Experimental Workflow for **Terbufos** Analysis

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
Caption: Workflow of the QuEChERS method for **Terbufos** analysis.

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